

# Technical Guide to the Physical Properties of Tetrahydro-4H-pyran-4-one

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## Compound of Interest

Compound Name: Tetrahydro-4H-pyran-4-one

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## Introduction

**Tetrahydro-4H-pyran-4-one**, a heterocyclic organic compound, is a colorless to light yellow liquid recognized for its utility as a versatile building block in organic synthesis.[1] Its unique six-membered ring structure containing an oxygen atom and a ketone functional group makes it a valuable intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.[2][3] This technical guide provides a comprehensive overview of the key physical properties of **Tetrahydro-4H-pyran-4-one**, outlines detailed experimental protocols for their determination, and presents a logical workflow for these characterizations.

## Core Physical Properties

The physical characteristics of a compound are critical for its handling, application, and integration into synthetic pathways. The following table summarizes the key physical properties of **Tetrahydro-4H-pyran-4-one**.

Property	Value	Units
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sub>2</sub>	
Molecular Weight	100.12	g/mol [4]
Appearance	Colorless to light yellow liquid	
Boiling Point	166 - 166.5	°C
Density	1.084 (at 25 °C)	g/mL
Refractive Index	1.452 (at 20 °C)	
Flash Point	55	°C
Solubility	Miscible in water	
Vapor Pressure	1.69	mmHg (at 25°C)

## Experimental Protocols

Accurate determination of physical properties is fundamental to chemical research. The following sections detail the standard methodologies for measuring the key physical parameters of a liquid compound like **Tetrahydro-4H-pyran-4-one**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Apparatus:

- Heating mantle or oil bath
- Round-bottom flask
- Condenser
- Thermometer

- Boiling chips

Procedure:

- Place a small volume of **Tetrahydro-4H-pyran-4-one** into the round-bottom flask and add a few boiling chips to ensure smooth boiling.
- Set up a distillation apparatus with the flask connected to a condenser.
- Insert a thermometer into the neck of the flask, ensuring the bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- Begin heating the flask gently.
- Record the temperature at which the liquid boils and a steady stream of condensate is observed in the condenser. This temperature is the boiling point.

## Determination of Density

Density is the mass of a substance per unit volume.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance

Procedure:

- Thoroughly clean and dry the pycnometer and determine its mass.
- Fill the pycnometer with **Tetrahydro-4H-pyran-4-one**, ensuring no air bubbles are trapped.
- Place the stopper and wipe any excess liquid from the outside.
- Weigh the filled pycnometer.
- The mass of the liquid is the difference between the mass of the filled and empty pycnometer.

- Calculate the density by dividing the mass of the liquid by the known volume of the pycnometer.

## Determination of Refractive Index

The refractive index measures how much the path of light is bent, or refracted, when entering a substance.

Apparatus:

- Abbe refractometer
- Constant temperature water bath

Procedure:

- Calibrate the Abbe refractometer using a standard liquid with a known refractive index.
- Ensure the prism of the refractometer is clean and dry.
- Apply a few drops of **Tetrahydro-4H-pyran-4-one** to the surface of the prism.
- Close the prism and allow the sample to reach the desired temperature, typically 20°C, by circulating water from the constant temperature bath.
- Adjust the refractometer until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- Read the refractive index value from the scale.

## Determination of Solubility

Solubility is the ability of a substance to dissolve in a solvent.

Apparatus:

- Test tubes
- Vortex mixer

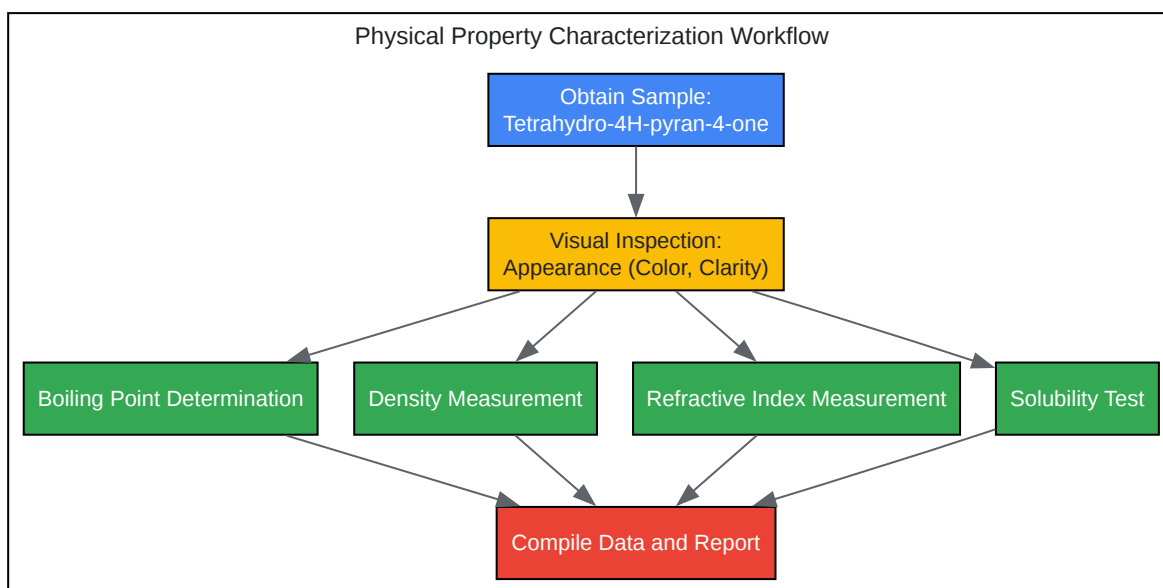
- Graduated pipettes

Procedure (Qualitative):

- To a test tube, add a small, measured amount of **Tetrahydro-4H-pyran-4-one** (e.g., 0.1 mL).
- Add a small, measured volume of the solvent to be tested (e.g., 1 mL of water).
- Agitate the mixture vigorously using a vortex mixer for a set period.
- Visually inspect the solution for any signs of undissolved liquid (e.g., cloudiness, separate layers). If the solution is clear, the substance is considered soluble.

## Logical Workflow for Physical Property Determination

The following diagram illustrates the logical sequence of experiments for characterizing the physical properties of a liquid chemical sample like **Tetrahydro-4H-pyran-4-one**.



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Caption: Experimental workflow for determining the physical properties of a liquid sample.

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## References

- 1. Tetrahydro-4H-pyran-4-one: properties and applications\_Chemicalbook [chemicalbook.com]
- 2. Tetrahydro-4H-pyran-4-one: Chemical Characteristics, Applications in Medicinal Chemistry and Preparation Method\_Chemicalbook [chemicalbook.com]
- 3. Page loading... [wap.guidechem.com]
- 4. Tetrahydro-4H-pyran-4-one | C<sub>5</sub>H<sub>8</sub>O<sub>2</sub> | CID 121599 - PubChem [pubchem.ncbi.nlm.nih.gov]
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